

Application Note: Particle Size Distribution Analysis of Lithium Hydroxide Powder

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Compound of Interest

Compound Name: *Lithium hydroxide*

Cat. No.: *B056323*

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Introduction

Lithium hydroxide (LiOH) is a critical raw material, particularly in the manufacturing of cathode materials for high-performance lithium-ion batteries. The particle size distribution (PSD) of **lithium hydroxide** powder is a crucial physical property that significantly influences its processability and the final performance of the battery.^{[1][2]} Key characteristics affected by PSD include:

- **Flowability and Handling:** The size and shape of particles dictate the powder's flow behavior, which is essential for efficient transport, storage, and processing.^[3] Finer particles generally exhibit poorer flowability compared to coarser particles.^[3]
- **Reaction Rate and Homogeneity:** A controlled PSD ensures a consistent surface area for chemical reactions, leading to more uniform and complete conversion during cathode material synthesis.
- **Slurry Viscosity:** In battery manufacturing, the PSD of active materials affects the viscosity of the electrode slurry, which must be carefully controlled for uniform coating thickness and density.^[1]
- **Battery Performance:** Ultimately, the particle size of the raw materials can impact the charge rate, capacity, and overall durability of the finished lithium-ion battery.^{[1][4]}

This application note details standardized protocols for analyzing the particle size distribution of **lithium hydroxide** powder using laser diffraction and traditional sieve analysis.

Primary Method: Laser Diffraction

Laser diffraction is a widely used, rapid, and versatile technique for particle size analysis, capable of measuring particles from the nanometer to the millimeter range.[5][6][7] The method is based on the principle that particles scatter light at an angle that is inversely proportional to their size.[7] A laser beam illuminates a dispersed sample, and the resulting angular scattering pattern is measured by a series of detectors. This pattern is then used to calculate the particle size distribution, assuming a spherical particle model.[6]

Complementary Method: Sieve Analysis

Sieve analysis is a traditional and straightforward method for separating and measuring the particle size distribution of coarser powders.[8] It is particularly useful for fractionating granular materials and can be used to physically validate results from optical methods like laser diffraction.[9] The technique involves passing a sample through a stack of sieves with progressively smaller mesh openings while agitating the stack, and then weighing the material retained on each sieve.[6]

Experimental Protocols

Protocol 1: Particle Size Analysis by Laser Diffraction

This protocol provides guidelines for both wet and dry dispersion methods. The choice depends on the sample's properties and the specific requirements of the analysis. For **lithium hydroxide**, which can be soluble in water, dry dispersion or a wet dispersion in a non-aqueous solvent is recommended.[10]

A. Wet Dispersion Method (in Non-Aqueous Solvent)

- Apparatus and Materials
 - Laser Diffraction Particle Size Analyzer (e.g., Malvern Mastersizer 3000, Shimadzu SALD-2300) with a wet dispersion unit.[1][9]
 - Non-aqueous dispersant (e.g., Isopropanol, Ethanol).

- Ultrasonic bath or probe.
- Spatula and weighing balance.
- **Lithium hydroxide** powder sample.
- Procedure
 1. System Preparation: Ensure the analyzer's dispersion unit is clean and fill it with the selected non-aqueous dispersant. Run a background measurement on the clean dispersant until stable and acceptable levels are achieved.
 2. Sample Preparation: Prepare a stock dispersion by adding a small, representative amount of the **lithium hydroxide** powder to a beaker containing the dispersant. The exact amount should be sufficient to achieve the target obscuration level in the analyzer.
 3. Dispersion: To break up any agglomerates, place the beaker in an ultrasonic bath for 3-5 minutes.[\[11\]](#) The optimal sonication time should be determined experimentally to ensure complete dispersion without causing particle fracture.
 4. Measurement: With the dispersion unit's stirrer and pump running at a speed that prevents sedimentation, slowly add the prepared sample dispersion to the unit until the laser obscuration is within the instrument's recommended range (typically 5-15%).
 5. Analysis: Initiate the measurement sequence. The instrument software will record the scattered light pattern and calculate the volume-based particle size distribution (e.g., Dv10, Dv50, Dv90).[\[12\]](#) Perform at least three replicate measurements to ensure reproducibility.
 6. Cleaning: After analysis, drain and thoroughly clean the dispersion unit according to the manufacturer's instructions to prevent cross-contamination.

B. Dry Dispersion Method

- Apparatus and Materials
 - Laser Diffraction Particle Size Analyzer with a dry powder dispersion unit.

- Spatula.
- **Lithium hydroxide** powder sample.
- Procedure
 1. System Preparation: Ensure the analyzer and the dry powder feeder are clean. Perform a background measurement.
 2. Sample Loading: Add a representative amount of the dry **lithium hydroxide** powder to the feeder tray.
 3. Measurement: Set the dispersion air pressure. The pressure should be high enough to de-agglomerate the particles but low enough to avoid fracturing them. This is a critical parameter that must be optimized.
 4. Analysis: Start the measurement. The feeder will introduce the powder into the measurement cell via the pressurized air stream. The system will automatically control the feed rate to maintain an optimal sample concentration.
 5. Cleaning: After the analysis, clean the measurement cell and feeder system thoroughly.

Protocol 2: Particle Size Analysis by Sieve Analysis

This method is suitable for characterizing the fraction of coarser particles (typically $>30\text{ }\mu\text{m}$) within the **lithium hydroxide** powder.[\[6\]](#)

- Apparatus and Materials
 - Mechanical Sieve Shaker.
 - Stack of standard test sieves (e.g., ASTM E11 or ISO 3310-1 compliant) with a pan and lid.
 - Analytical balance (readable to 0.01 g).
 - Soft-bristled brush for cleaning sieves.

- **Lithium hydroxide** powder sample.
- Procedure
 1. Sieve Preparation: Clean and dry all sieves and the collection pan. Weigh each sieve and the pan individually and record the weights.
 2. Stack Assembly: Arrange the sieves in a stack with the largest mesh opening at the top and decreasing openings towards the bottom, with the collection pan at the very bottom.
 3. Sample Preparation: Weigh a representative sample of the **lithium hydroxide** powder (e.g., 50-100 g).[8]
 4. Sieving: Transfer the weighed sample to the top sieve, place the lid on top, and secure the stack in the mechanical shaker.
 5. Agitation: Shake the stack for a standardized period (e.g., 15 minutes) to ensure complete separation.[10]
 6. Weighing: After shaking, carefully weigh each sieve (with the retained powder) and the collection pan (with the fines).
 7. Calculation:
 - Calculate the mass of material retained on each sieve by subtracting the initial weight of the empty sieve.
 - Calculate the weight percentage of the material retained on each sieve relative to the total initial sample weight.
 - The results are typically reported as the percentage of material passing through or retained on each sieve size.

Data Presentation

Quantitative results from particle size analysis are typically reported using key statistical parameters derived from the distribution curve.

Table 1: Typical Particle Size Distribution Data for **Lithium Hydroxide**

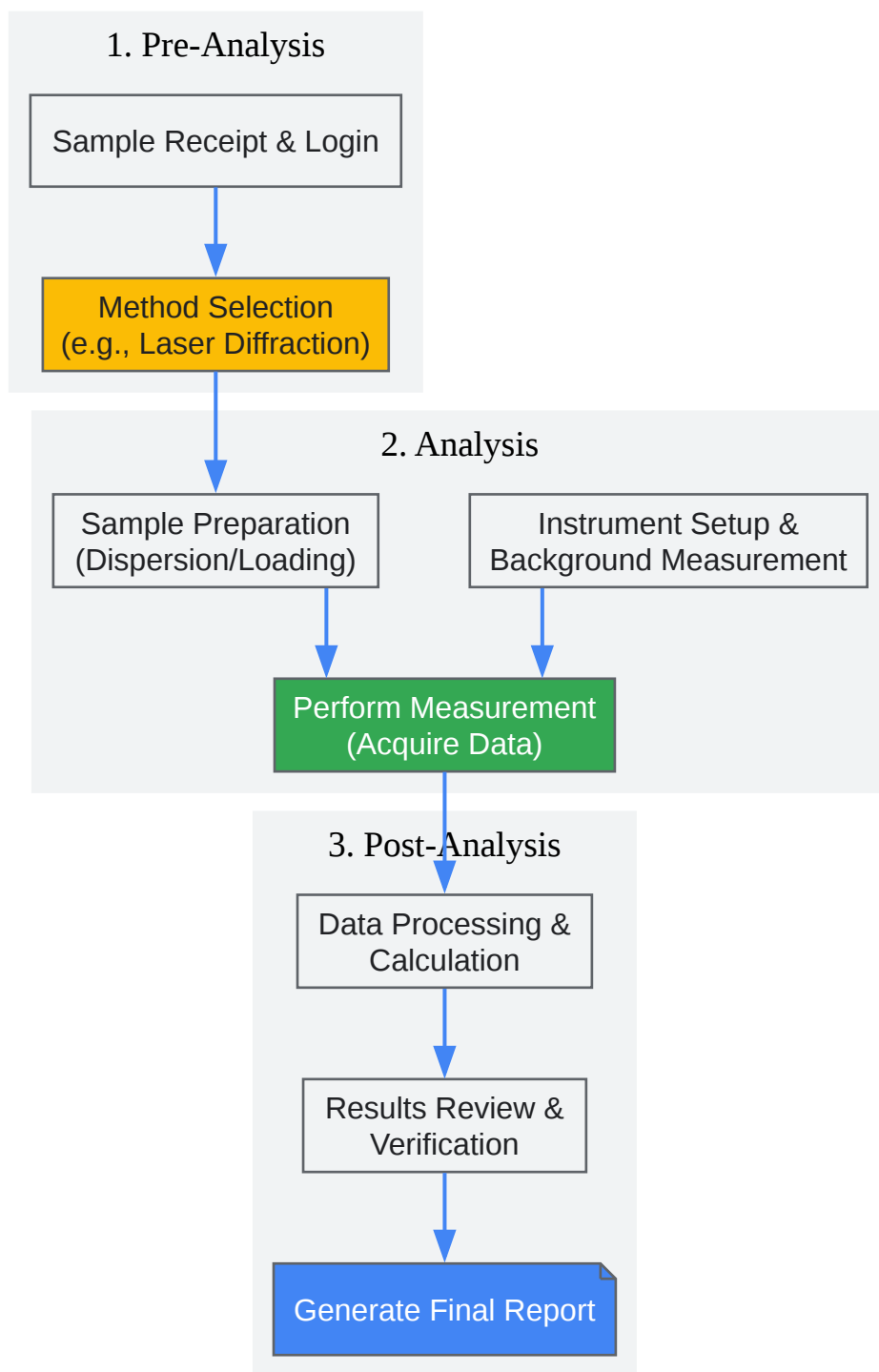
Parameter	Description	Battery Grade (µm)	Technical Grade (µm)
D10	10% of the particle population is below this size.	5 - 15	20 - 50
D50 (Median)	50% of the particle population is below this size. ^[7]	120 - 300 ^[13]	150 - 500
D90	90% of the particle population is below this size.	400 - 700 ^[13]	800 - 1200

| Span | (D90 - D10) / D50. Indicates the width of the distribution. | < 1.5 | < 2.0 |

Note: The values presented are illustrative. Actual specifications will vary by manufacturer and application.

Workflow Visualization

The following diagram illustrates the general workflow for the particle size analysis of a powder sample.



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Caption: General workflow for particle size analysis.

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References

- 1. ssi.shimadzu.com [ssi.shimadzu.com]
- 2. Webinar | Particle Size in Battery Research | Malvern Panalytical [malvernpanalytical.com]
- 3. researchgate.net [researchgate.net]
- 4. azom.com [azom.com]
- 5. A Review of Different Particle Sizing Methods | Anton Paar Wiki [wiki.anton-paar.com]
- 6. measurlabs.com [measurlabs.com]
- 7. Laser diffraction for particle sizing | Anton Paar Wiki [wiki.anton-paar.com]
- 8. mt.com [mt.com]
- 9. IMPROVE [improve-innov.com]
- 10. elcanindustries.com [elcanindustries.com]
- 11. horiba.com [horiba.com]
- 12. ASTM E3340-22 Standard Guide for Development of Laser Diffraction Particle Size Analysis Methods for Powder Materials [goldapp.com.cn]
- 13. Lithium Hydroxide Battery Grade-Lithium Hydroxide-China Lithium Products Technology Co., Ltd.-CLPC china lithium [lithium-chemical.com]
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